

# An In-depth Technical Guide to $\beta$ -Ecdysone-2-acetate

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: ECDYSONE-2-ACETATE, BETA-(SH)

CAS No.: 19536-25-5

Cat. No.: B1179616

[Get Quote](#)

## Abstract

This technical guide provides a comprehensive overview of  $\beta$ -Ecdysone-2-acetate (20-Hydroxyecdysone-2-acetate), an acetylated derivative of the primary insect molting hormone, 20-Hydroxyecdysone. While the nomenclature "BETA-(SH)" is occasionally encountered in some databases, it is erroneous; the correct chemical entity does not contain a sulfhydryl group. This document delineates the compound's chemical identity, physicochemical properties, and biological mechanism of action through the ecdysone receptor (EcR). Furthermore, it offers detailed, field-proven experimental protocols for its quantification and functional assessment, targeting professionals in research and drug development. The guide emphasizes the compound's role as a tool in molecular biology and its potential pharmacological applications, grounded in its high specificity and low mammalian toxicity.

## Part 1: Core Compound Identity and Physicochemical Properties

$\beta$ -Ecdysone-2-acetate is a naturally occurring phytoecdysteroid found in various plants, such as *Serratula coronata* and *Cyanotis arachnoides*, and is also found in some insects[1]. It is the 2-O-acetylated form of 20-Hydroxyecdysone ( $\beta$ -Ecdysone), the principal steroid hormone that governs molting and metamorphosis in arthropods[2][3]. Its primary scientific value lies in its

ability to act as a potent agonist of the ecdysone receptor, making it a critical tool for inducing gene expression in engineered biological systems.

## Chemical and Structural Data

The fundamental properties that define  $\beta$ -Ecdysone-2-acetate are summarized below. These data are essential for accurate experimental design, including solvent selection, storage, and analytical characterization.

Property	Value	Source
Chemical Name	(2 $\beta$ ,3 $\beta$ ,5 $\beta$ ,22R)-2-(acetyloxy)-3,14,20,22,25-pentahydroxy-cholest-7-en-6-one	[1]
Common Synonyms	20-Hydroxyecdysone 2-acetate; Ecdysterone-2-acetate; 2-O-Acetyl-20-hydroxyecdysone	[1][4][5]
CAS Number	19536-25-5	[1][4][6]
Molecular Formula	C <sub>29</sub> H <sub>46</sub> O <sub>8</sub>	[1][4]
Molecular Weight	522.7 g/mol	[1][4][6]
Melting Point	218-220 °C	[4]
UV max ( $\lambda_{max}$ )	244 nm	[1]
Appearance	Solid	[1]

## Solubility and Stability

Proper solubilization and storage are critical for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

- Solubility:  $\beta$ -Ecdysone-2-acetate exhibits good solubility in organic solvents. The following are established concentrations:

- DMF: ~30 mg/ml[1]
- DMSO: ~30 mg/ml[1]
- Ethanol: ~20 mg/ml[1]
- PBS (pH 7.2): ~10 mg/ml[1]
- **Stability:** The compound is stable for at least 4 years when stored at -20°C[1]. In solution, ecdysteroid acyl derivatives can undergo a process of 2,3-acyl migration over time, especially in the presence of acid. Therefore, it is recommended to prepare fresh solutions for experiments or store stock solutions at -20°C or -80°C and minimize freeze-thaw cycles[3].

## Part 2: Biological Function and Mechanism of Action

Ecdysteroids are steroid hormones essential for arthropod development, controlling key life cycle transitions such as molting and metamorphosis through a cascade of gene expression[2][3][7].  $\beta$ -Ecdysone-2-acetate, as an ecdysteroid analog, exerts its biological effects by activating this same pathway.

### The Ecdysone Receptor Signaling Pathway

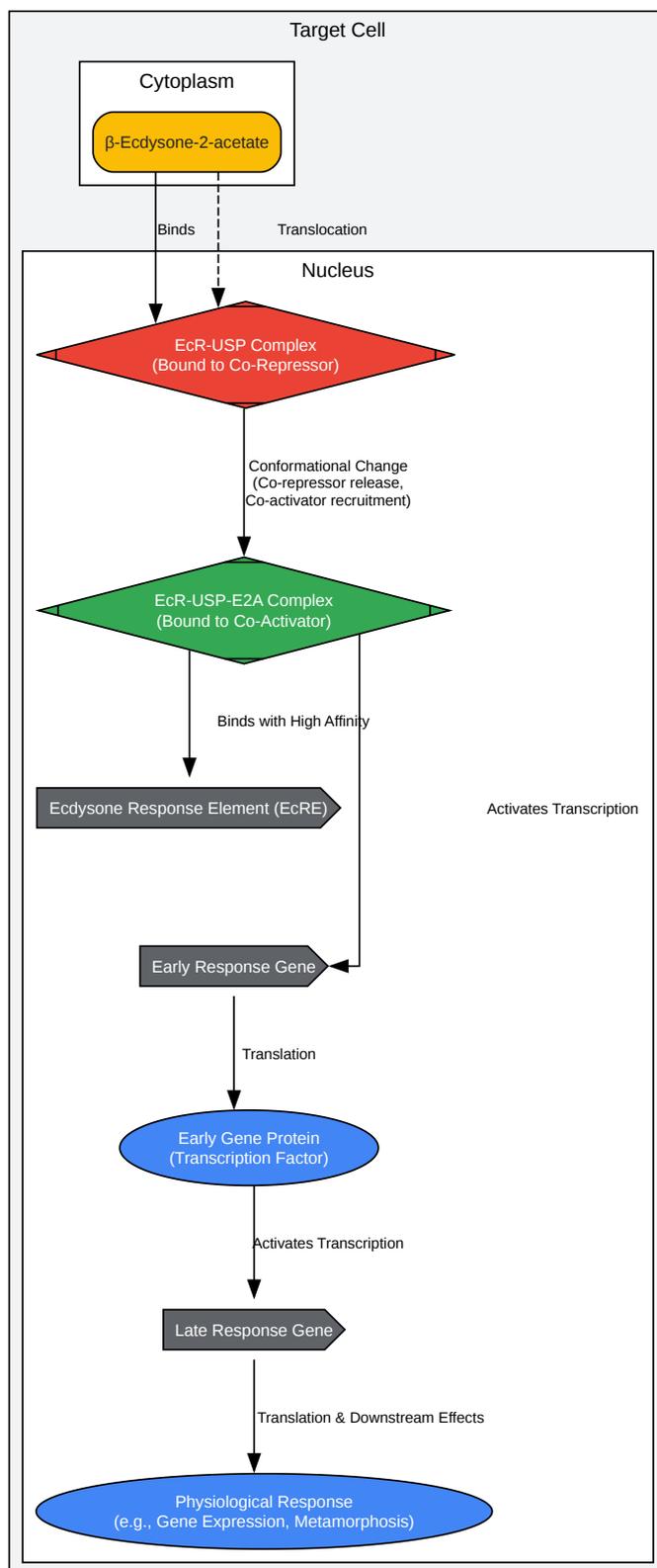
The cellular effects of ecdysteroids are mediated by a nuclear receptor heterodimer composed of the Ecdysone Receptor (EcR) and the Ultraspiracle protein (USP), the latter being a homolog of the vertebrate Retinoid X Receptor (RXR)[8][9].

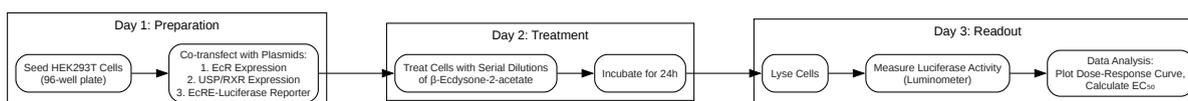
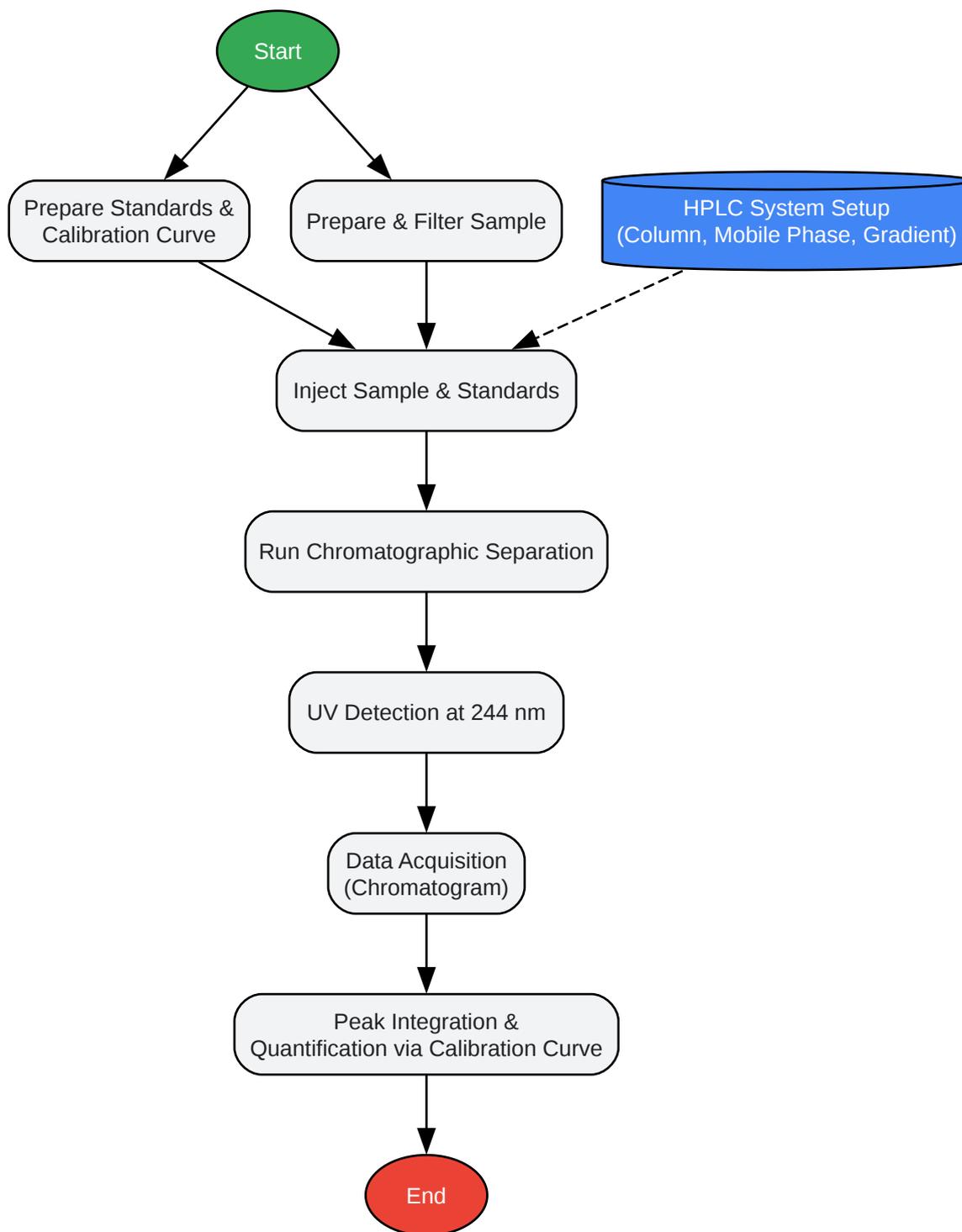
Mechanism of Action:

- **Ligand Binding:**  $\beta$ -Ecdysone-2-acetate enters the cell and binds to the Ligand-Binding Domain (LBD) of the EcR subunit. This binding event induces a conformational change in the EcR protein[10].
- **Heterodimer Stabilization:** Ligand binding stabilizes the EcR-USP heterodimer, significantly increasing its affinity for specific DNA sequences known as Ecdysone Response Elements (EcREs) located in the promoter regions of target genes[8].

- **Transcriptional Activation:** In the absence of a ligand, the EcR-USP complex can bind to EcREs and actively repress transcription[11]. Upon ligand binding, the complex releases co-repressors and recruits co-activators, initiating the transcription of "early" response genes.
- **Gene Cascade:** The protein products of these early genes are themselves transcription factors that, in turn, activate a much larger set of "late" response genes, creating a hierarchical genetic cascade that orchestrates the complex physiological changes associated with molting and metamorphosis[8].

This highly specific mechanism is the foundation for ecdysteroid-inducible gene expression systems, which are widely used in research. Because mammals do not have a functional EcR homolog, ecdysteroids like  $\beta$ -Ecdysone-2-acetate can be used to control gene expression in mammalian cells or transgenic animals with minimal off-target effects[12][13].





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- [2. taylorandfrancis.com](http://taylorandfrancis.com) [[taylorandfrancis.com](http://taylorandfrancis.com)]
- [3. mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- [4. echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- [5. extrasynthese.com](http://extrasynthese.com) [[extrasynthese.com](http://extrasynthese.com)]
- [6. pharmaffiliates.com](http://pharmaffiliates.com) [[pharmaffiliates.com](http://pharmaffiliates.com)]
- [7. pnas.org](http://pnas.org) [[pnas.org](http://pnas.org)]
- [8. sdbonline.org](http://sdbonline.org) [[sdbonline.org](http://sdbonline.org)]
- [9. Ras signaling modulates activity of the ecdysone receptor EcR during cell migration in the Drosophila ovary - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- [10. Ecdysone agonists: mechanism and importance in controlling insect pests of agriculture and forestry - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- [11. researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- [12. Practical uses for ecdysteroids in mammals including humans: an update - PMC](#) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [13. researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- To cite this document: BenchChem. [An In-depth Technical Guide to  $\beta$ -Ecdysone-2-acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1179616#what-is-ecdysone-2-acetate-beta-sh>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)